

Technical Support Center: Safe Handling of 4-Chlorobutanal

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Compound of Interest

Compound Name: 4-Chlorobutanal

Cat. No.: B1267710

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This guide provides comprehensive safety protocols, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with **4-Chlorobutanal**. Adherence to these procedures is critical due to the flammable and potentially hazardous nature of this chemical.

Quick Reference Data

The following table summarizes key quantitative safety and physical property data for **4-Chlorobutanal**.

Property	Value
Molecular Formula	C ₄ H ₇ ClO
Molecular Weight	106.55 g/mol
Flash Point	51 °C (124 °F)[1]
Boiling Point	118.37 °C (rough estimate)[1]
Density	1.106 g/cm ³ [1]
Vapor Pressure	2.68 mmHg at 25 °C
Permissible Exposure Limit (PEL)	No specific PEL has been established by OSHA. It is recommended to handle 4-Chlorobutanal in a well-ventilated area and minimize exposure.
Threshold Limit Value (TLV)	No specific TLV has been established by ACGIH. Good industrial hygiene practices should be followed to keep exposure as low as reasonably achievable.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Chlorobutanal**?

A1: **4-Chlorobutanal** is a flammable liquid and vapor.[2] It can also cause skin and eye irritation.[2] Due to its reactivity, it should be handled with care to avoid polymerization or decomposition.[1]

Q2: What personal protective equipment (PPE) is required when handling **4-Chlorobutanal**?

A2: The following PPE should be worn at all times when handling **4-Chlorobutanal**:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile or butyl rubber).
- Body Protection: A flame-retardant lab coat or coveralls.

- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If there is a risk of exceeding exposure limits, a respirator may be necessary.

Q3: How should **4-Chlorobutanal** be stored?

A3: Store **4-Chlorobutanal** in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[3] It should be stored separately from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with soap and plenty of water. For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[3] Seek medical attention in both cases.

Q5: How should I dispose of **4-Chlorobutanal** waste?

A5: Dispose of **4-Chlorobutanal** waste in a designated, labeled container for hazardous chemical waste.[3] Follow all local, state, and federal regulations for hazardous waste disposal. Do not pour it down the drain.

Troubleshooting Guides

Issue: I smell a pungent odor while working with **4-Chlorobutanal** in the fume hood.

- Possible Cause: The fume hood may not be functioning correctly, or your experimental setup may have a leak.
- Solution:
 - Immediately stop your work and secure all containers of **4-Chlorobutanal**.
 - Check the fume hood's airflow indicator to ensure it is operating within its specified range.
 - If the airflow is low, contact your facility's maintenance department. Do not continue work until the fume hood is certified as safe.

- If the airflow is normal, carefully inspect your apparatus for any leaks.
- If you cannot identify the source of the odor, evacuate the area and inform your supervisor or safety officer.

Issue: I observe a color change or the formation of solids in my container of **4-Chlorobutanal**.

- Possible Cause: This could indicate decomposition or polymerization of the chemical, which may be caused by contamination or improper storage.
- Solution:
 - Do not open the container.
 - Carefully move the container to an isolated and well-ventilated area, away from heat and other chemicals.
 - Inform your supervisor and your institution's environmental health and safety (EHS) office immediately.
 - The EHS office will provide guidance on how to safely handle and dispose of the potentially unstable material.

Detailed Experimental Protocols

Protocol 1: Weighing and Transferring 4-Chlorobutanal

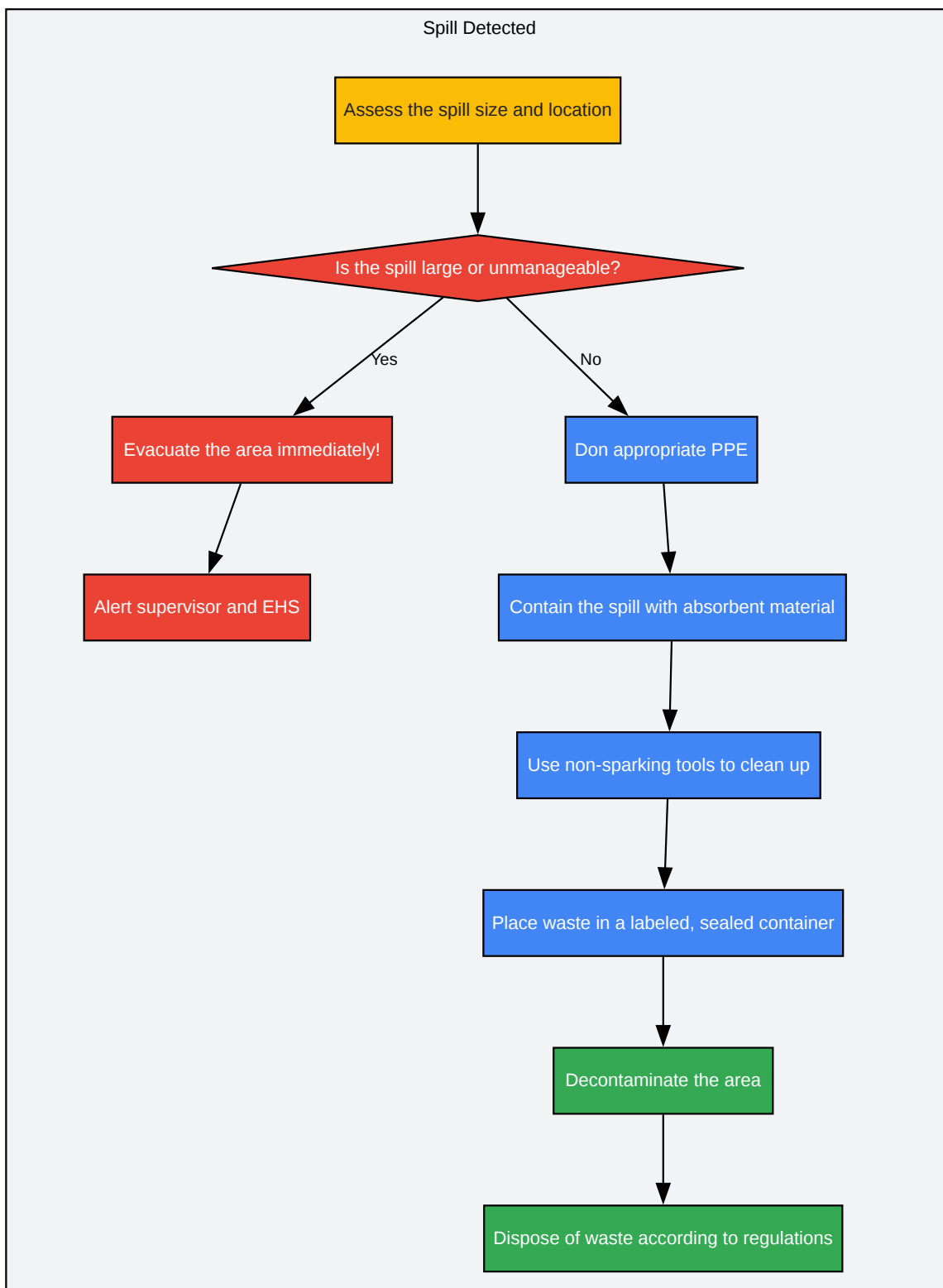
- Preparation:
 - Ensure the chemical fume hood is on and functioning correctly.
 - Don all required PPE (safety goggles, face shield, chemically resistant gloves, lab coat).
 - Place a calibrated balance inside the fume hood.
 - Have a labeled, sealable waste container ready for any contaminated materials.
- Procedure:

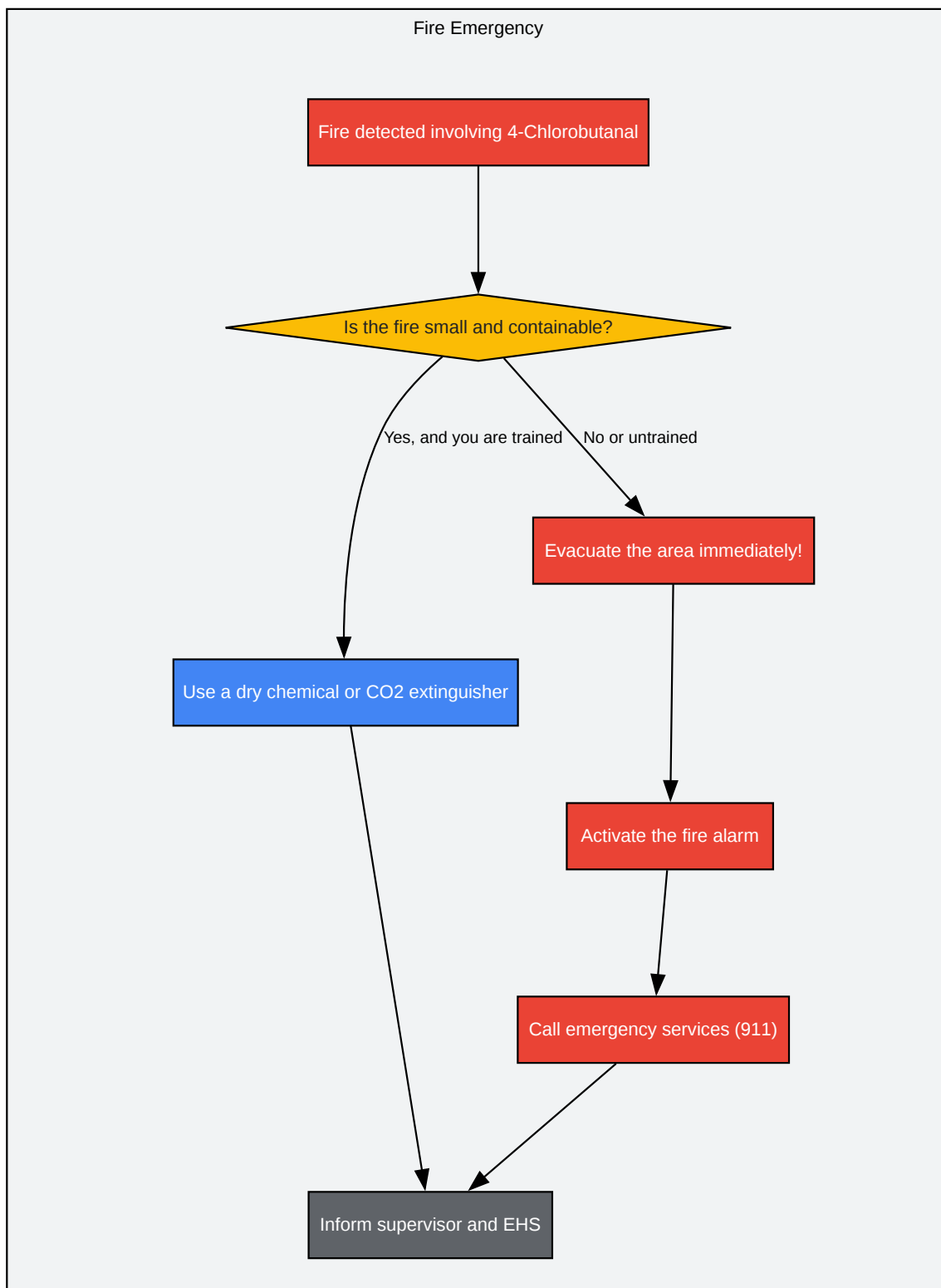
- Place a clean, dry, and tared secondary container on the balance.
- Carefully open the primary container of **4-Chlorobutanal** inside the fume hood.
- Using a clean pipette or syringe, transfer the desired amount of **4-Chlorobutanal** to the secondary container. Avoid splashing.
- Securely close the primary container.
- Record the weight.
- Wipe any minor drips on the outside of the container with a chemically compatible wipe and dispose of it in the hazardous waste container.

Protocol 2: Setting up a Reaction with 4-Chlorobutanal

- Preparation:
 - Assemble your reaction apparatus inside a certified chemical fume hood.
 - Ensure all glassware is clean, dry, and free of cracks.
 - Use a heating mantle with a temperature controller for any heating steps. Do not use an open flame.
 - Have appropriate quenching materials and an ice bath readily available.
- Procedure:
 - Add any solvents or other reagents to the reaction vessel first.
 - Slowly add the pre-weighed **4-Chlorobutanal** to the reaction vessel. If the reaction is exothermic, add it dropwise and monitor the temperature.
 - Once the addition is complete, proceed with your experimental procedure, continuously monitoring the reaction for any signs of instability.
 - Upon completion, follow a pre-determined and approved quenching and workup procedure.

Visualized Workflows





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